Application Notes and Protocols for Studying Histone Ubiquitination Using PRT4165

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Compound of Interest

Compound Name:	*PRT4165*
CAS No.:	*31083-55-3*
Cat. No.:	*B1679799*

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Introduction

Histone ubiquitination is a critical post-translational modification that plays a fundamental role in the regulation of various cellular processes, including transcriptional regulation, DNA damage repair, and maintenance of genomic stability. The Polycomb Repressive Complex 1 (PRC1) is a key E3 ubiquitin ligase that catalyzes the monoubiquitination of histone H2A at lysine 119 (H2AK119ub1), a mark predominantly associated with gene silencing. **PRT4165** is a small molecule inhibitor that specifically targets the catalytic activity of the PRC1 complex, providing a powerful tool for elucidating the functional roles of H2A ubiquitination.[1] This document provides detailed application notes and protocols for utilizing **PRT4165** to study histone ubiquitination.

Mechanism of Action

PRT4165 is a potent and specific inhibitor of the E3 ubiquitin ligase activity of the PRC1 complex.[1][2] It targets the catalytic subunits of PRC1, namely RING1A and RNF2 (also known as RING1B), which are responsible for the transfer of ubiquitin to histone H2A.[1] By inhibiting

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RING1A and RNF2, **PRT4165** effectively blocks the formation of H2AK119ub1.[1] Notably, **PRT4165** does not inhibit the E3 ubiquitin ligase activity of RNF8 or RNF168, other key enzymes involved in the DNA damage response pathway.[2] This specificity makes **PRT4165** an invaluable tool for dissecting the specific contributions of PRC1-mediated ubiquitination.

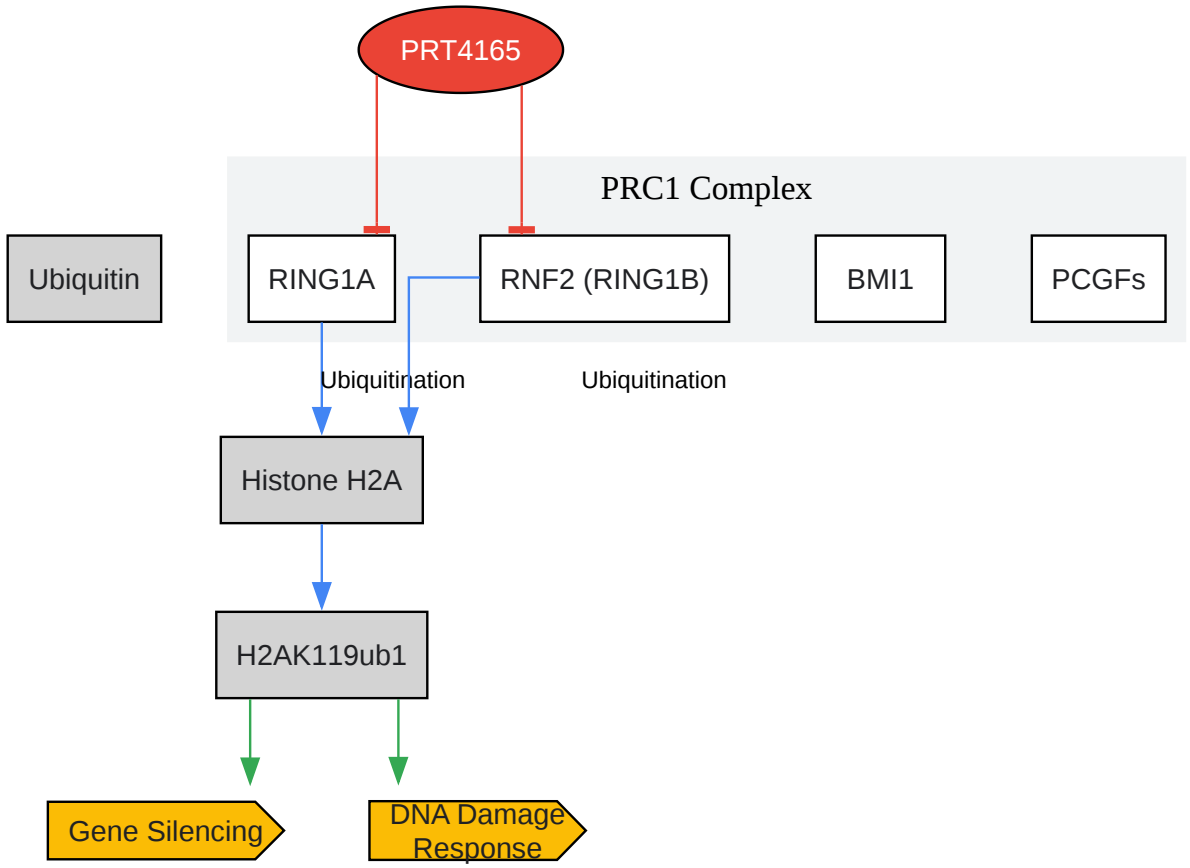

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Figure 1: Mechanism of **PRT4165** Action. **PRT4165** inhibits the catalytic subunits (RING1A and RNF2) of the PRC1 complex, thereby blocking the monoubiquitination of histone H2A at lysine 119 (H2AK119ub1). This inhibition allows for the study of the roles of H2AK119ub1 in gene silencing and the DNA damage response.

Quantitative Data Summary

The following table summarizes the key quantitative data regarding the use of **PRT4165** in studying histone ubiquitination.

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Parameter	Value	Experimental System	Reference
IC50 (Bmi1/Ring1A)	3.9 µM	Cell-free HTRF® assay	[2][3][4]
Effective Concentration (In Vitro Ubiquitination Assay)	12.5 - 25 µM	Western blot-based assay	[3]
Effective Concentration (Cell-Based Assays)	50 µM	U2OS cells	[1]
Treatment Time for H2A Ubiquitination Inhibition	60 minutes	U2OS cells	[1]
Effect on H2AK119ub1 Levels (50 µM, 60 min)	Dramatic reduction	U2OS cells	[1]
Effect on DNA Damage Response Foci (53BP1, BRCA1)	Reduced retention at DSBs	U2OS cells	[1]

Experimental Protocols

Herein, we provide detailed protocols for key experiments to study histone ubiquitination using **PRT4165**.

In Vitro Histone Ubiquitination Assay

This assay is used to directly assess the inhibitory effect of **PRT4165** on the E3 ligase activity of the PRC1 complex.

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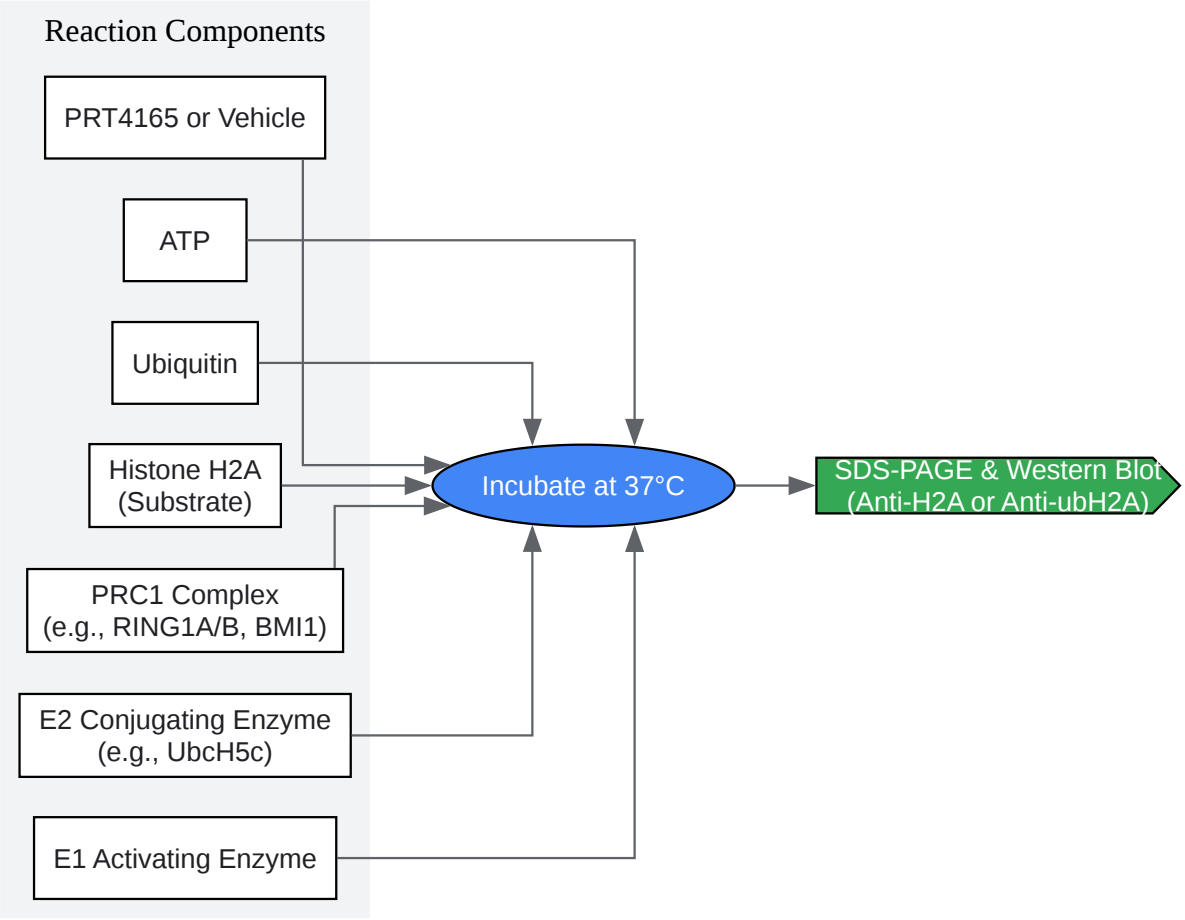

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Figure 2: In Vitro Ubiquitination Assay Workflow. This diagram outlines the key steps and components for assessing the direct inhibitory effect of **PRT4165** on PRC1-mediated H2A ubiquitination.

Materials:

- Recombinant E1 activating enzyme
- Recombinant E2 conjugating enzyme (e.g., UbcH5c)
- Recombinant PRC1 complex (e.g., RING1A/BMI1 or RNF2/BMI1)

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- Recombinant Histone H2A
- Ubiquitin
- ATP
- Ubiquitination buffer (e.g., 50 mM Tris-HCl pH 7.5, 5 mM MgCl2, 2 mM DTT)
- **PRT4165** (dissolved in DMSO)
- DMSO (vehicle control)

Protocol:

- Prepare the ubiquitination reaction mixture in a microcentrifuge tube on ice. For a 20 µL reaction, combine:
  - E1 enzyme (e.g., 100 nM)
  - E2 enzyme (e.g., 500 nM)
  - PRC1 complex (e.g., 200 nM)
  - Histone H2A (e.g., 1 µg)
  - Ubiquitin (e.g., 5 µg)
  - ATP (e.g., 2 mM)
  - Ubiquitination buffer to a final volume of 18 µL.
- Add 2 µL of **PRT4165** at various concentrations (e.g., 1, 5, 10, 25 µM) or DMSO as a vehicle control.
- Pre-incubate the reaction mixture for 30 minutes on ice.
- Initiate the reaction by transferring the tubes to a 37°C water bath and incubate for 60 minutes.

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- Stop the reaction by adding 5 µL of 5x SDS-PAGE loading buffer and boiling at 95°C for 5 minutes.
- Analyze the reaction products by SDS-PAGE followed by Western blotting using an antibody against histone H2A to visualize the ubiquitinated H2A species (which will appear as a higher molecular weight band).

Analysis of Cellular Histone H2A Ubiquitination by Western Blot

This protocol is designed to measure the levels of H2AK119ub1 in cells treated with **PRT4165**.

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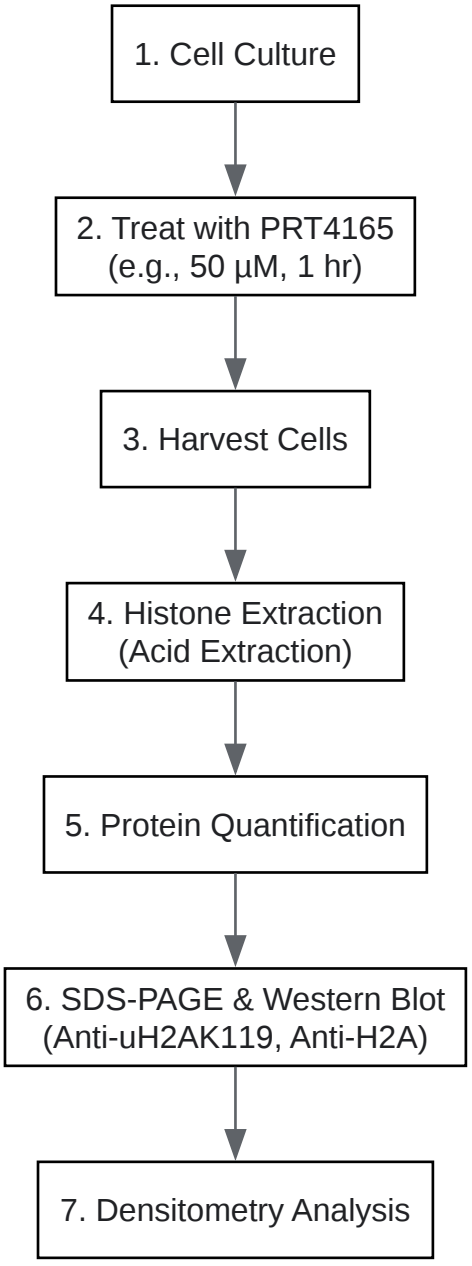

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Figure 3: Cellular H2A Ubiquitination Analysis Workflow. This flowchart details the steps for assessing the in-cell efficacy of **PRT4165** in inhibiting H2A ubiquitination.

Materials:

- Cell line of interest (e.g., U2OS)
- Cell culture medium and supplements

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- **PRT4165** (dissolved in DMSO)
- DMSO (vehicle control)
- Phosphate-buffered saline (PBS)
- Histone extraction buffer (e.g., 0.2 N HCl)
- Tris-HCl (1 M, pH 8.0)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies: anti-ubiquityl-Histone H2A (Lys119) and anti-Histone H2A (as a loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Protocol:

- Cell Culture and Treatment:
  - Plate cells at an appropriate density and allow them to adhere overnight.
  - Treat the cells with the desired concentration of **PRT4165** (e.g., 10, 25, 50 µM) or DMSO for the specified time (e.g., 1, 2, 4 hours). A 60-minute treatment with 50 µM **PRT4165** has been shown to be effective.[1]
- Histone Extraction (Acid Extraction Method):
  - Wash the cells twice with ice-cold PBS.

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- Lyse the cells by adding ice-cold histone extraction buffer (0.2 N HCl) directly to the plate.
- Scrape the cells and transfer the lysate to a microcentrifuge tube.
- Incubate on ice for 30 minutes with occasional vortexing.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Carefully collect the supernatant containing the acid-soluble histones.
- Neutralize the extract by adding 1 M Tris-HCl (pH 8.0) at a 1:5 ratio (e.g., 20 µL of Tris-HCl for every 100 µL of extract).

- Protein Quantification:
  - Determine the protein concentration of the histone extracts using a BCA protein assay.
- Western Blotting:
  - Mix equal amounts of protein (e.g., 10-20 µg) with SDS-PAGE loading buffer and boil for 5 minutes.
  - Separate the proteins on a 15% SDS-PAGE gel.
  - Transfer the proteins to a nitrocellulose or PVDF membrane.
  - Block the membrane with 5% non-fat milk in TBST for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody against uH2AK119 overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane three times with TBST.
  - Detect the signal using a chemiluminescent substrate.
  - Strip the membrane and re-probe with an anti-H2A antibody to ensure equal loading.

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- Densitometry Analysis:
  - Quantify the band intensities for uH2AK119 and total H2A using image analysis software.
  - Normalize the uH2AK119 signal to the total H2A signal to determine the relative level of H2A ubiquitination.

Immunoprecipitation of Ubiquitinated Histone H2A

This protocol allows for the enrichment of ubiquitinated H2A to study its association with other proteins or to confirm its ubiquitination status.

Materials:

- Cells treated with **PRT4165** or vehicle
- Lysis buffer (e.g., RIPA buffer supplemented with protease and deubiquitinase inhibitors like N-ethylmaleimide)
- Antibody against ubiquityl-Histone H2A (Lys119) or a general ubiquitin antibody
- Protein A/G magnetic beads
- Wash buffer (e.g., lysis buffer with lower detergent concentration)
- Elution buffer (e.g., low pH glycine buffer or SDS-PAGE loading buffer)

Protocol:

- Lyse the treated cells with lysis buffer on ice for 30 minutes.
- Centrifuge the lysate to pellet cell debris and collect the supernatant.
- Pre-clear the lysate by incubating with protein A/G beads for 1 hour at 4°C.
- Incubate the pre-cleared lysate with the primary antibody overnight at 4°C with gentle rotation.

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- Add protein A/G beads and incubate for 2-4 hours at 4°C to capture the antibody-protein complexes.
- Wash the beads three to five times with wash buffer.
- Elute the immunoprecipitated proteins by boiling the beads in SDS-PAGE loading buffer.
- Analyze the eluate by Western blotting with an antibody against H2A to confirm the immunoprecipitation of ubiquitinated H2A.

Immunofluorescence Analysis of DNA Damage Response Foci

This protocol is used to visualize and quantify the effect of **PRT4165** on the recruitment and retention of DNA damage response (DDR) proteins, such as 53BP1 and BRCA1, to sites of DNA double-strand breaks (DSBs).

Materials:

- Cells grown on coverslips
- **PRT4165**
- Source of DNA damage (e.g., ionizing radiation)
- Paraformaldehyde (PFA) for fixation
- Permeabilization buffer (e.g., 0.5% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibodies against DDR proteins (e.g., anti-53BP1, anti-BRCA1) and a DSB marker (e.g., anti-γH2AX)
- Fluorescently labeled secondary antibodies
- DAPI for nuclear staining

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- Mounting medium
- Fluorescence microscope

Protocol:

- Treat cells with **PRT4165** (e.g., 50 µM) for a short period (e.g., 30-60 minutes) before inducing DNA damage.
- Induce DSBs (e.g., by exposing cells to 2-10 Gy of ionizing radiation).
- Allow cells to recover for a specific time (e.g., 1-4 hours) to allow for foci formation.
- Fix the cells with 4% PFA for 15 minutes at room temperature.
- Permeabilize the cells with permeabilization buffer for 10 minutes.
- Block non-specific antibody binding with blocking buffer for 1 hour.
- Incubate with primary antibodies diluted in blocking buffer overnight at 4°C.
- Wash the cells three times with PBS.
- Incubate with fluorescently labeled secondary antibodies for 1 hour at room temperature in the dark.
- Wash the cells three times with PBS.
- Counterstain the nuclei with DAPI for 5 minutes.
- Mount the coverslips onto microscope slides.
- Visualize the foci using a fluorescence microscope and quantify the number and intensity of foci per nucleus using image analysis software. A reduction in the number and/or intensity of 53BP1 and BRCA1 foci in **PRT4165**-treated cells indicates impaired retention of these proteins at DSBs.[1]

Conclusion

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PRT4165 is a valuable chemical probe for investigating the multifaceted roles of PRC1-mediated histone H2A ubiquitination. The protocols and data presented in these application notes provide a comprehensive guide for researchers to effectively utilize **PRT4165** in their studies of chromatin biology, gene regulation, and the DNA damage response. The specificity of **PRT4165** for the PRC1 complex allows for a more precise dissection of the pathways governed by H2AK119ub1, contributing to a deeper understanding of these fundamental cellular processes.

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